

1-tert-Butyl-3-ethylcarbodiimide molecular weight and formula

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Compound of Interest

Compound Name: 1-tert-Butyl-3-ethylcarbodiimide

Cat. No.: B072994

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An In-depth Technical Guide to 1-tert-Butyl-3-ethylcarbodiimide

For researchers, scientists, and drug development professionals, a precise understanding of chemical reagents is paramount. This guide provides core technical data on **1-tert-Butyl-3-ethylcarbodiimide**, a carbodiimide coupling agent utilized in various synthetic reactions.

Chemical Identity and Properties

1-tert-Butyl-3-ethylcarbodiimide is a reactant often employed in the guanylation of amines.^[1] Its structure, which includes a tert-butyl group, contributes to its stability and solubility in a range of organic solvents.^[2] This makes it a valuable tool in peptide synthesis and the development of pharmaceuticals.^[2]

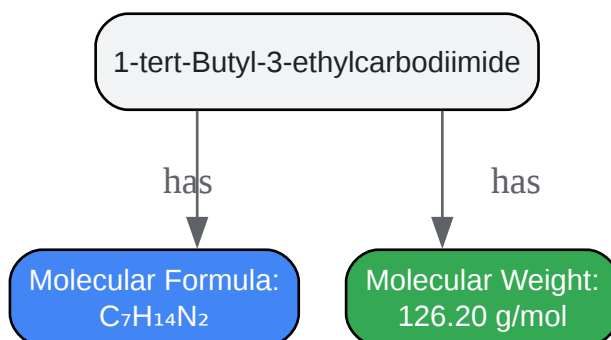
Quantitative Data

The fundamental molecular properties of **1-tert-Butyl-3-ethylcarbodiimide** are summarized below.

Property	Value
Molecular Formula	C ₇ H ₁₄ N ₂ ^{[1][2][3][4][5]}
Molecular Weight	126.20 g/mol ^{[1][3][4]}

Structural and Molecular Relationships

The following diagram illustrates the logical connection between the chemical's name and its primary molecular identifiers.



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Chemical Identity of **1-tert-Butyl-3-ethylcarbodiimide**.

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